

Technical Support Center: A Researcher's Guide to 4-(Octylamino)pyridine

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Compound of Interest

Compound Name: 4-(Octylamino)pyridine

Cat. No.: B138175

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Welcome to the technical support center for **4-(Octylamino)pyridine**. This guide is designed for researchers, scientists, and drug development professionals to ensure the safe and effective handling of this compound in a laboratory setting. As Senior Application Scientists, we have compiled this information to address common questions and potential challenges you may encounter during your experiments.

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Compound Identification and Properties

What is 4-(Octylamino)pyridine and what are its common uses?

4-(Octylamino)pyridine, also known as N-octyl-4-pyridinamine, is a substituted pyridine derivative with the chemical formula $C_{13}H_{22}N_2$.^[1] Its structure consists of a pyridine ring with an octylamino group attached at the fourth position.^[1] This compound is primarily utilized as a key intermediate in the synthesis of various pharmaceuticals, most notably the broad-spectrum antimicrobial agent octenidine.^{[1][2]} The octyl group enhances its lipophilicity, which allows for better penetration of biological membranes.^[2] Beyond its role as a precursor, preliminary research has explored its potential antimicrobial, anticancer, and neuroprotective properties.^[1]^[3] It also serves as a building block in chemical synthesis for creating other complex heterocyclic compounds.^[2]

What are the key physical and chemical properties of 4-(Octylamino)pyridine?

Understanding the physicochemical properties of **4-(Octylamino)pyridine** is crucial for its safe handling and use in experiments.

Property	Value	Source
Molecular Formula	C ₁₃ H ₂₂ N ₂	[2][4]
Molecular Weight	206.33 g/mol	[2][4]
Appearance	Light brown to dark brown solid	[1][2]
Melting Point	70-73 °C	[1][2][4]
Boiling Point	327.3 °C (Predicted)	[1][2][4]
Solubility	Slightly soluble in chloroform and methanol	[1][2][4]

Safety and Handling

What are the primary hazards associated with 4-(Octylamino)pyridine?

4-(Octylamino)pyridine is classified under GHS07 (Harmful) and presents several hazards that necessitate careful handling.[2] The primary risks include:

- Skin Irritation: Causes skin irritation (H315).[5][6]
- Serious Eye Irritation: Causes serious eye irritation (H319).[5][6]
- Respiratory Irritation: May cause respiratory irritation (H335).[5][6]
- Harmful if Swallowed: Harmful if swallowed (H302).[5][6]
- Harmful if Inhaled: Harmful if inhaled (H332).[5][6]

It is crucial to consult the Safety Data Sheet (SDS) for a comprehensive understanding of all potential hazards before working with this compound.[5][7]

What Personal Protective Equipment (PPE) is required when handling this compound?

Due to the identified hazards, a stringent PPE protocol is mandatory. The rationale for each piece of equipment is to provide a barrier against potential exposure routes.

- **Gloves:** Chemical-resistant gloves, such as nitrile or neoprene, are required to prevent skin contact.[\[8\]](#)[\[9\]](#) Latex gloves are not recommended.[\[8\]](#) Always inspect gloves for integrity before use and practice proper removal techniques to avoid contaminating your skin.[\[5\]](#)
- **Eye Protection:** Chemical splash goggles are essential to protect against splashes that could cause serious eye irritation.[\[8\]](#)[\[9\]](#) For operations with a higher risk of splashing, a face shield should be worn in addition to goggles.[\[5\]](#)[\[9\]](#)
- **Lab Coat:** A standard laboratory coat must be worn to protect your clothing and skin from contamination.[\[8\]](#)[\[10\]](#)
- **Respiratory Protection:** All handling of **4-(Octylamino)pyridine** solid or solutions should be conducted in a certified chemical fume hood to avoid inhalation of dust or vapors.[\[8\]](#)[\[10\]](#)[\[11\]](#) If a fume hood is not available or ventilation is inadequate, a NIOSH-approved respirator with appropriate cartridges should be used.[\[5\]](#)[\[7\]](#)

What are the best practices for storing 4-(Octylamino)pyridine?

Proper storage is critical to maintain the integrity of the compound and ensure laboratory safety.

- **Container:** Keep the compound in a tightly closed, properly labeled container.[\[8\]](#)[\[12\]](#)[\[13\]](#)
- **Location:** Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and acids.[\[8\]](#)[\[10\]](#)[\[11\]](#)
- **Ignition Sources:** Keep away from heat, sparks, open flames, and other sources of ignition.[\[8\]](#)[\[11\]](#)[\[14\]](#)
- **Environment:** Some sources recommend storage under an inert atmosphere at room temperature or refrigerated (4°C) and protected from light.[\[5\]](#) Always refer to the supplier's specific storage recommendations.

Emergency Procedures

What should I do in case of accidental skin or eye contact?

Immediate and proper first aid is critical to mitigate harm from exposure. Always have the Safety Data Sheet readily available for emergency responders.[7]

- **Skin Contact:** Immediately wash the affected area with soap and plenty of water.[5][7] Remove contaminated clothing and wash it before reuse.[13][15] If skin irritation persists, consult a physician.[5][7]
- **Eye Contact:** Immediately rinse the eyes thoroughly with plenty of water for at least 15 minutes, holding the eyelids open.[5][7] Remove contact lenses if present and easy to do.[5] Continue rinsing and seek immediate medical attention.[5][7]
- **Inhalation:** Move the person to fresh air.[5][7] If breathing is difficult or stops, provide artificial respiration.[7] Seek immediate medical attention.[5][7]
- **Ingestion:** Do NOT induce vomiting.[13] Rinse the mouth with water.[5][7] Never give anything by mouth to an unconscious person.[5][7] Call a physician or poison control center immediately.[7][15]

How should I handle a spill of 4-(Octylamino)pyridine?

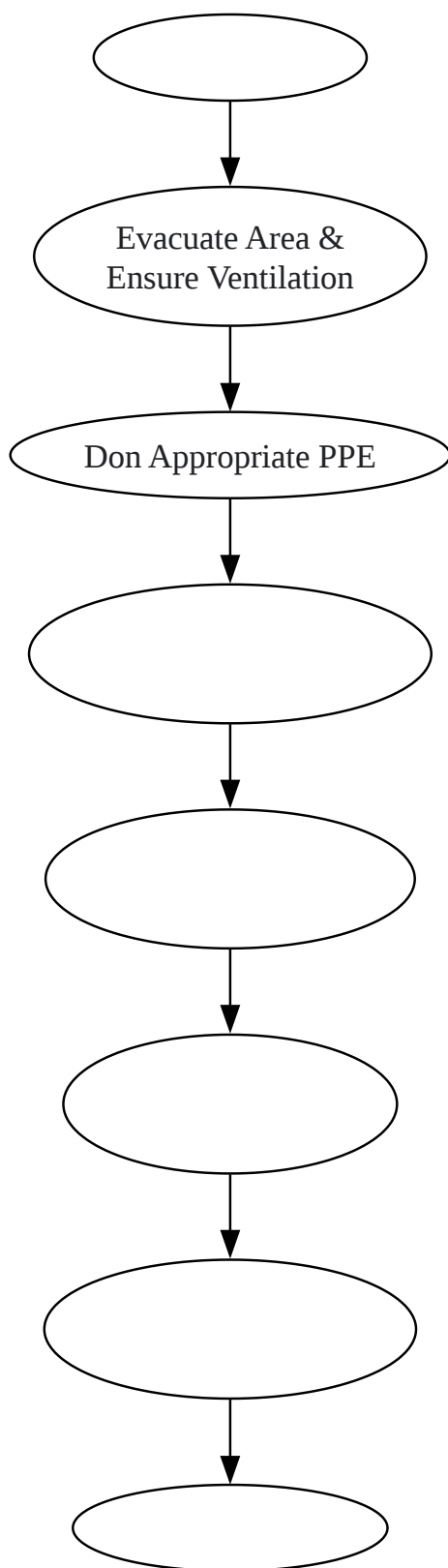
Prompt and correct spill response is crucial to prevent exposure and environmental contamination.

Experimental Protocol: Spill Cleanup

- **Evacuate and Ventilate:** Immediately evacuate non-essential personnel from the spill area.[7] Ensure the area is well-ventilated, preferably within a chemical fume hood.[7]
- **Don PPE:** Wear the appropriate personal protective equipment as outlined above, including respiratory protection.[7][10]
- **Contain the Spill:** For solid spills, carefully sweep up the material, avoiding dust formation.[7] For liquid spills, use an inert, non-combustible absorbent material like vermiculite or sand to

contain the spill.[\[10\]](#)

- Collect Waste: Carefully scoop the swept material or absorbent into a suitable, labeled, and sealed container for hazardous waste disposal.[\[7\]](#)[\[10\]](#)
- Decontaminate: Clean the spill area with a suitable solvent, followed by soap and water. Collect all cleaning materials as hazardous waste.
- Report: Report the spill to your institution's Environmental Health and Safety (EHS) department.[\[10\]](#)



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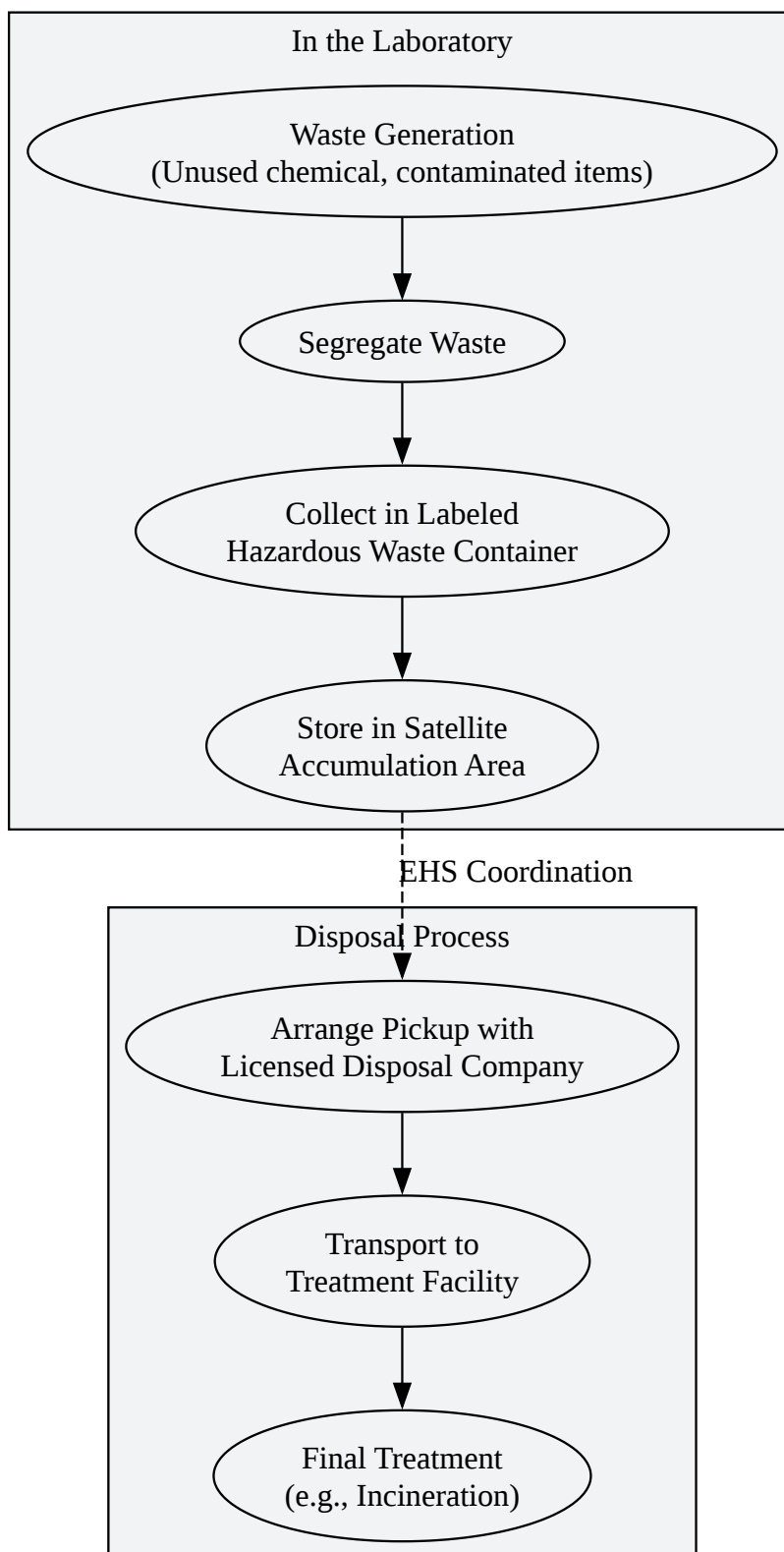
Disposal

How do I properly dispose of 4-(Octylamino)pyridine waste?

4-(Octylamino)pyridine and any materials contaminated with it must be treated as hazardous waste.^[16] Improper disposal can harm the environment.

Experimental Protocol: Waste Disposal

- **Waste Segregation:** Do not mix **4-(Octylamino)pyridine** waste with other waste streams.^[10] Keep it separate from incompatible materials like strong acids or oxidizers.^[10]
- **Waste Collection:** Collect all waste, including unused product and contaminated materials (e.g., gloves, absorbent pads, glassware), in a designated, properly sealed, and clearly labeled hazardous waste container.^{[7][10]} The label should clearly identify the contents and associated hazards.^[10]
- **Storage of Waste:** Store the hazardous waste container in a designated, secure, and well-ventilated satellite accumulation area, away from general laboratory traffic.^[10]
- **Licensed Disposal:** Arrange for the disposal of the hazardous waste through a licensed professional waste disposal service.^{[5][7]} Methods such as chemical incineration may be used.^{[7][16]}
- **Regulatory Compliance:** Ensure all disposal activities comply with local, state, and federal environmental regulations.^{[11][16]} Never pour **4-(Octylamino)pyridine** waste down the drain or dispose of it in regular trash.^[11]



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